

Minimizing filler dispersion issues in EPDM compounding

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Compound of Interest

Compound Name: *Ethylene/propylene/diene
terpolymer*

Cat. No.: *B3182867*

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Technical Support Center: EPDM Compounding

Welcome to the Technical Support Center for EPDM (Ethylene Propylene Diene Monomer) Compounding. This resource is designed for researchers, scientists, and professionals to address challenges related to filler dispersion in EPDM compounds.

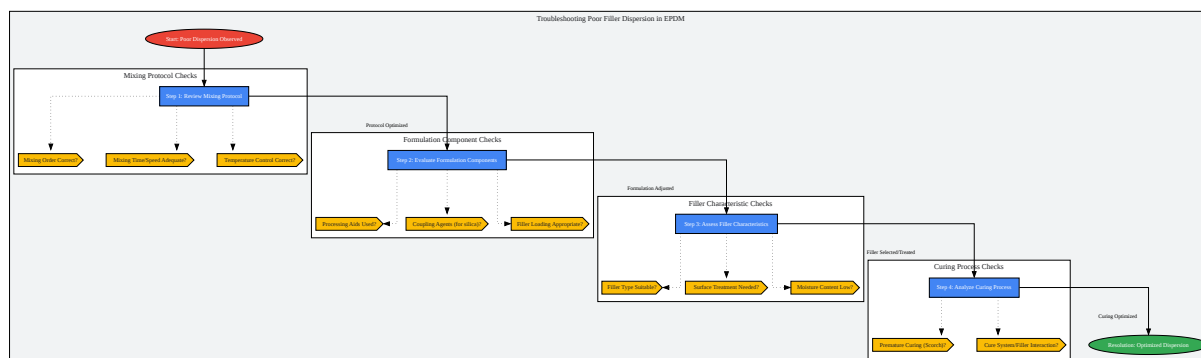
Troubleshooting Guide: Minimizing Filler Dispersion Issues

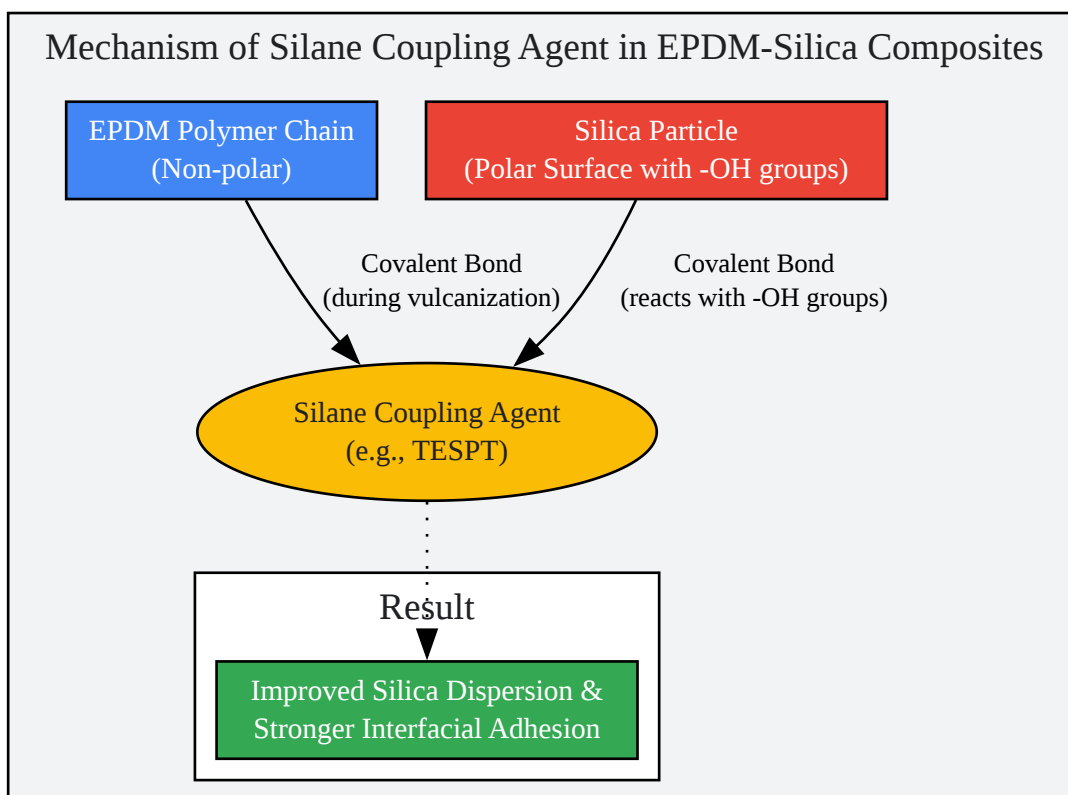
Poor dispersion of fillers like carbon black and silica is a common challenge in EPDM compounding, leading to inconsistent mechanical properties, surface defects, and reduced performance.^[1] This guide provides a systematic approach to diagnosing and resolving these issues.

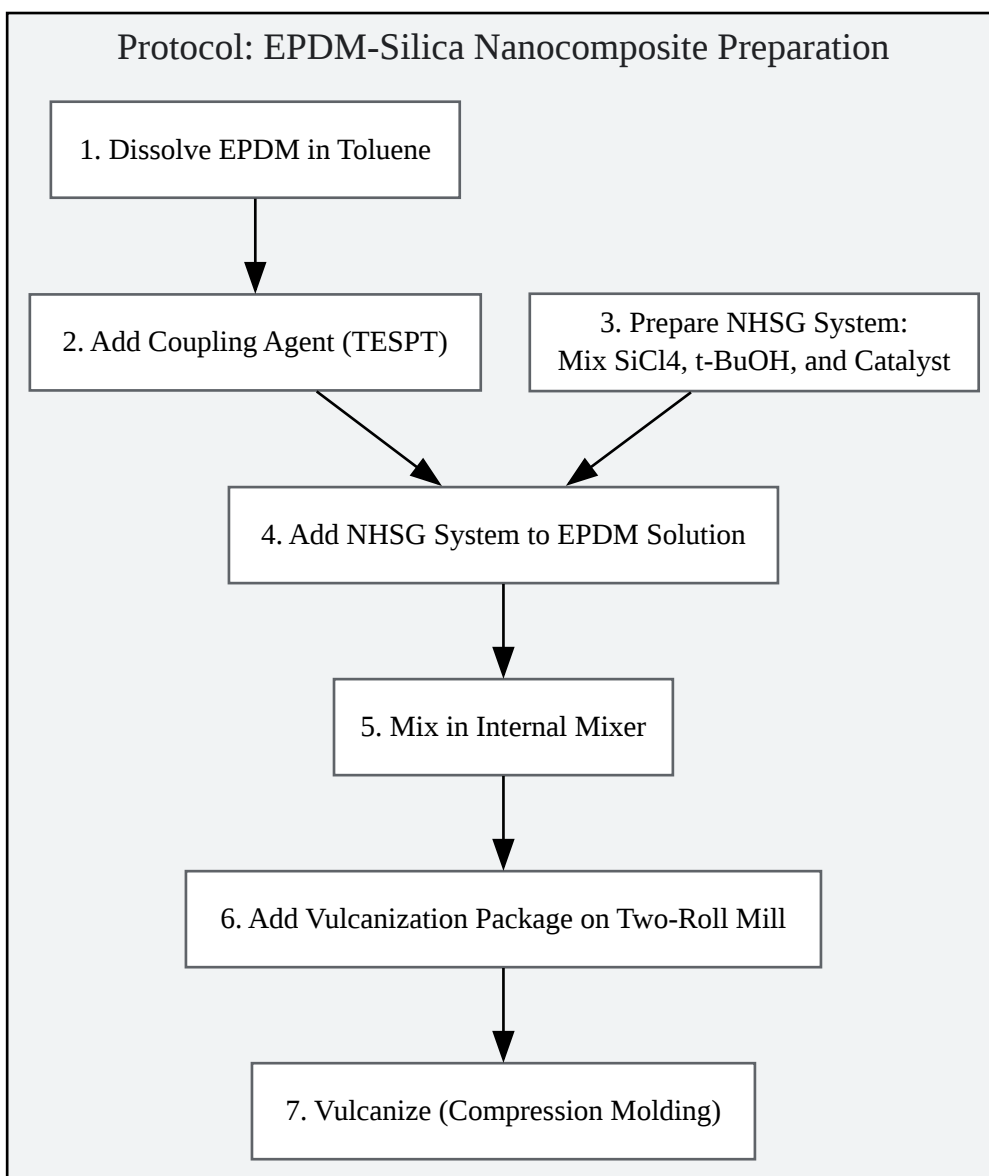
Question: My EPDM compound shows signs of poor filler dispersion (e.g., agglomerates, inconsistent properties). How can I troubleshoot this?

Answer:

Poor filler dispersion can stem from several factors throughout the compounding process. Follow this logical troubleshooting workflow to identify and address the root cause.







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References

- 1. [youtube.com](https://www.youtube.com) [youtube.com]

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